

An In-depth Technical Guide on Ajugalide D

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Compound of Interest

Compound Name: *Ajugalide D*

Cat. No.: *B12100292*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the neoclerodane diterpene, **Ajugalide D**. It covers its core physicochemical properties, outlines detailed experimental protocols for its isolation and characterization, and presents a hypothetical signaling pathway to stimulate further research into its mechanism of action.

Core Physicochemical Properties

Ajugalide D is a naturally occurring compound isolated from *Ajuga taiwanensis*.^{[1][2]} Its fundamental molecular characteristics are summarized below.

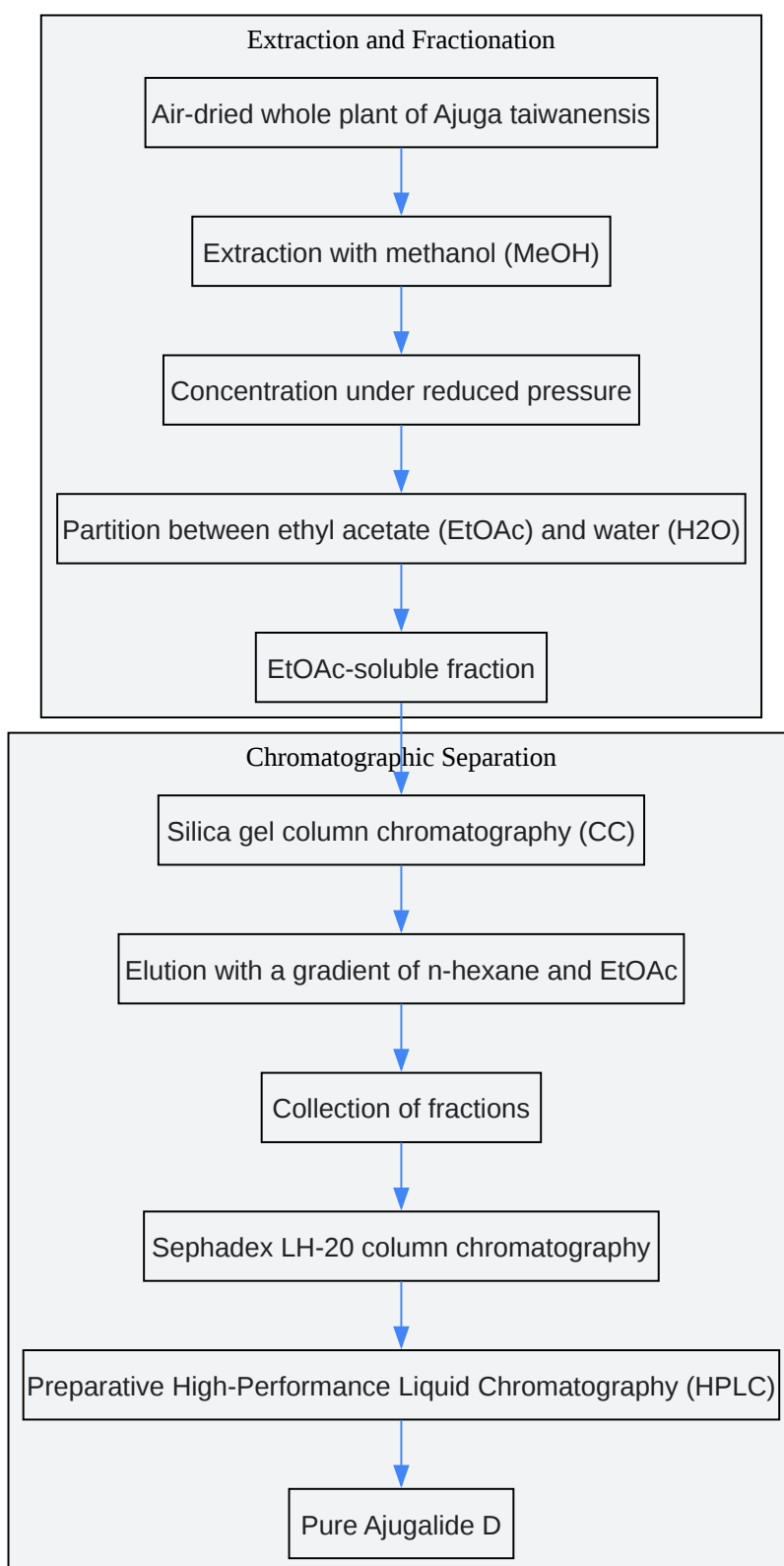
Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₂ O ₆	[1][3][4]
Molecular Weight	380.48 g/mol	
Class	Diterpene lactone	
Description	Belongs to the class of organic compounds known as diterpene lactones. These are diterpenoids containing a lactone moiety.	
Storage Temperature	-20°C	

Experimental Protocols

The following sections detail the standard methodologies for the isolation, purification, and structural elucidation of **Ajugalide D**.

Isolation and Purification of Ajugalide D

The general workflow for isolating **Ajugalide D** from its natural source, *Ajuga taiwanensis*, is depicted below. This process involves extraction, fractionation, and chromatographic separation.

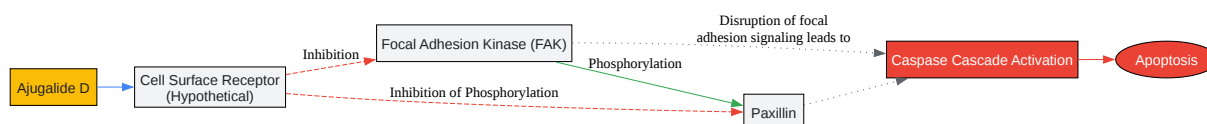
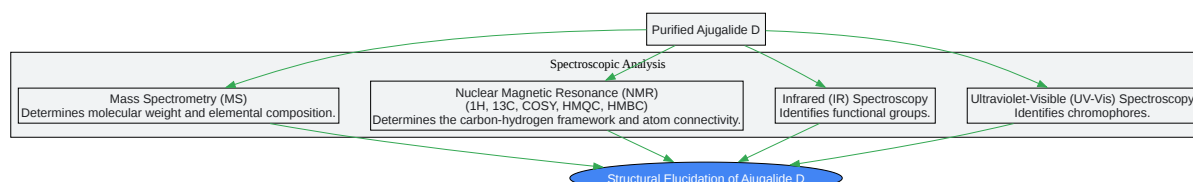


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Caption: General workflow for the isolation and purification of **Ajugalide D**.

Structural Elucidation

The determination of **Ajugalide D**'s chemical structure is accomplished through a combination of modern spectroscopic techniques.



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